

solubility of bromopicrin in water and common organic solvents

Author: BenchChem Technical Support Team. Date: November 2025



Solubility Profile of Bromopicrin: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Bromopicrin, also known as tribromonitromethane (CBr₃NO₂), is a halogenated nitroalkane. Understanding its solubility in various solvents is critical for its application in organic synthesis, as a fumigant, and for researchers in the fields of toxicology and environmental science. This technical guide provides a comprehensive overview of the solubility of **bromopicrin** in water and common organic solvents, based on available scientific literature.

Physicochemical Properties of Bromopicrin

A summary of the key physicochemical properties of **bromopicrin** is presented in Table 1.

Table 1: Physicochemical Properties of Bromopicrin



Property	Value	Reference
Molecular Formula	CBr ₃ NO ₂	[1]
Molecular Weight	297.73 g/mol	[1]
Appearance	Prismatic crystals or oily colorless liquid	[2]
Melting Point	10 °C	[1]
Boiling Point	89-90 °C at 20 mmHg	[1]
Density	~2.79 g/cm³ at 20 °C	[3]

Solubility Data

The solubility of a compound is a fundamental property that dictates its behavior in various chemical and biological systems. The following sections detail the solubility of **bromopicrin** in aqueous and organic media.

Solubility in Water

Bromopicrin exhibits low solubility in water. The available quantitative data are summarized in Table 2.

Table 2: Aqueous Solubility of **Bromopicrin**

Solubility	Temperature	Reference
< 1 mg/mL	18 °C (64 °F)	[2][4]
~1.5 g/L	20 °C	[3]

Solubility in Organic Solvents

While extensive quantitative data on the solubility of **bromopicrin** in a wide range of organic solvents is limited in readily available literature, qualitative information and data for analogous compounds provide valuable insights. A ChemicalBook entry for tribromonitromethane indicates that it is slightly soluble in chloroform and ethyl acetate.[5]



Furthermore, the structurally similar compound chloropicrin (trichloronitromethane) is described as being quite soluble in typical organic solvents such as chloroform, acetone, and ethyl acetate.[6] This suggests that **bromopicrin** is also likely to be soluble in these common organic solvents. Additionally, the use of 60-70% ethanol to wash contaminated surfaces after a **bromopicrin** spill implies its solubility in aqueous ethanol solutions.[2][4]

Table 3: Qualitative Solubility of **Bromopicrin** in Organic Solvents

Solvent	Solubility	Reference/Inference
Chloroform	Slightly Soluble	[5]
Ethyl Acetate	Slightly Soluble	[5]
Ethanol (60-70% aq.)	Soluble	[2][4]
Acetone	Likely Soluble	Inferred from Chloropicrin data[6]

Experimental Protocols for Solubility Determination

While specific experimental protocols for determining the solubility of **bromopicrin** were not found in the reviewed literature, general and widely accepted methodologies for determining the solubility of solid organic compounds in various solvents can be applied. The following is a generalized protocol based on the principles of the static equilibrium method.

General Experimental Protocol: Static Equilibrium Method

This method involves preparing a saturated solution of the solute in the solvent of interest and then determining the concentration of the solute in the solution at a constant temperature.

4.1.1. Materials and Equipment

- Bromopicrin (solute)
- Selected solvent (e.g., water, ethanol, acetone, chloroform)



- Analytical balance
- Thermostatically controlled shaker or water bath
- Centrifuge
- Volumetric flasks and pipettes
- Syringe filters (chemically compatible with the solvent)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, High-Performance Liquid Chromatography (HPLC), Gas Chromatography (GC))

4.1.2. Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of **bromopicrin** to a known volume of the solvent in a sealed container (e.g., a screw-cap vial). The presence of undissolved solid is crucial to ensure saturation.
 - Place the container in a thermostatically controlled shaker or water bath set to the desired temperature.
 - Agitate the mixture for a sufficient period to allow the system to reach equilibrium. This can range from several hours to days, depending on the solvent and the physical form of the solute.
- Sample Collection and Preparation:
 - Once equilibrium is reached, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear liquid phase) using a
 pipette. To avoid transferring any solid particles, it is advisable to use a syringe fitted with a
 chemically resistant filter.
 - Dilute the collected sample to a known volume with the same solvent to bring the concentration within the linear range of the analytical method.



· Quantification:

- Analyze the diluted sample using a pre-calibrated analytical instrument to determine the concentration of **bromopicrin**.
 - UV-Vis Spectrophotometry: If bromopicrin has a suitable chromophore, its
 concentration can be determined by measuring its absorbance at a specific wavelength
 and comparing it to a calibration curve.
 - Chromatographic Methods (HPLC or GC): These methods are highly specific and sensitive and can be used to separate **bromopicrin** from any potential impurities before quantification. A calibration curve is prepared using standards of known concentrations.
- Calculation of Solubility:
 - Calculate the concentration of **bromopicrin** in the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as g/L, mg/mL, or mol/L.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates a general workflow for the experimental determination of the solubility of a solid compound in a solvent.

Caption: General workflow for solubility determination.

Conclusion

This technical guide has summarized the available information on the solubility of **bromopicrin** in water and common organic solvents. While quantitative data for its aqueous solubility is established, further experimental studies are required to precisely quantify its solubility in a broader range of organic solvents. The provided general experimental protocol offers a robust framework for conducting such investigations, which will be invaluable for researchers and professionals working with this compound.



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